

Application Notes and Protocols for Sch 50910

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Compound of Interest

Compound Name: Sch 50910
CAS No.: 160415-08-7
Cat. No.: B12335027

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sch 50910 is a potent, selective, and competitive antagonist of the GABA-B receptor.^[1] Its ability to specifically block the inhibitory effects of GABA at the B-type receptor makes it a valuable tool in neuroscience research and a potential lead compound in drug development for various neurological and psychiatric disorders. These application notes provide detailed protocols for the preparation of **Sch 50910** stock solutions, along with essential information on its mechanism of action, relevant signaling pathways, and a general experimental workflow for its use in cell culture.

Physicochemical and Safety Data

A comprehensive understanding of the physical, chemical, and safety properties of **Sch 50910** is crucial for its proper handling and use in experimental settings. The following tables summarize key data for **Sch 50910** (and its closely related analogue, SCH 50911, which is often used interchangeably in research literature).

Table 1: Physicochemical Properties of Sch 50911

Property	Value	Reference
Molecular Weight	173.21 g/mol	
Chemical Formula	C ₈ H ₁₅ NO ₃	
CAS Number	733717-87-8	
Appearance	Solid powder	
Purity	≥98%	
Solubility	Soluble in DMSO. Soluble to 100 mM in water and phosphate-buffered saline.	

Table 2: Recommended Storage Conditions

Form	Storage Temperature	Duration	Recommendations	Reference
Solid Compound	-20°C	Long-term (months to years)	Desiccate to prevent degradation.	[2]
Stock Solution	-20°C	Short-term (up to 1 month)	Store in tightly sealed aliquots to avoid freeze-thaw cycles.	[2]
Stock Solution	0 - 4°C	Very short-term (days to weeks)	For immediate use.	

Table 3: Safety and Handling Precautions

Hazard	Precaution	Reference
General Handling	Use in a well-ventilated area. Avoid inhalation of dust. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.	[3]
Skin Contact	May cause skin irritation. In case of contact, immediately wash with plenty of water.	[3]
Eye Contact	May cause eye irritation. In case of contact, rinse cautiously with water for several minutes.	[3]
Ingestion	May be harmful if swallowed. Seek medical attention if symptoms occur.	[3]
Disposal	Dispose of waste in accordance with local, regional, and national regulations.	

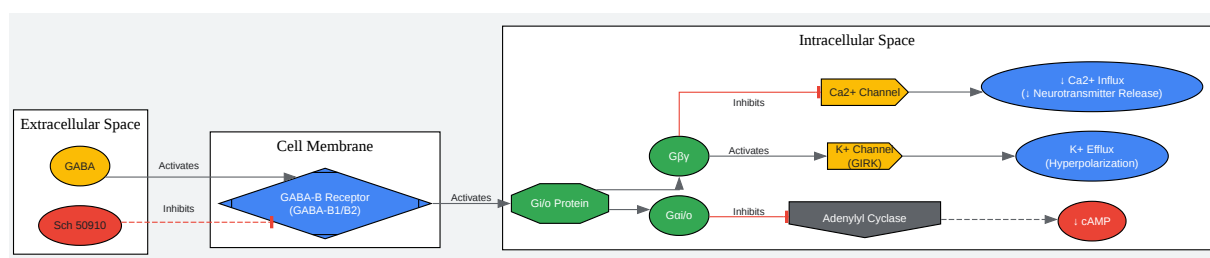
Disclaimer: A specific Safety Data Sheet (SDS) for **Sch 50910** was not available at the time of this writing. The information provided is based on general laboratory safety practices and data for similar compounds. It is imperative to obtain and consult the SDS provided by the supplier before handling this compound.

Mechanism of Action and Signaling Pathway

Sch 50910 exerts its effects by acting as a competitive antagonist at the GABA-B receptor. GABA-B receptors are G-protein coupled receptors (GPCRs) that mediate the slow and prolonged inhibitory effects of GABA, the primary inhibitory neurotransmitter in the central nervous system.

The GABA-B receptor is a heterodimer composed of two subunits: GABA-B1 and GABA-B2. The binding of an agonist, such as GABA, to the GABA-B1 subunit induces a conformational change that activates the associated Gi/o protein. This activation leads to the dissociation of the $G\alpha$ and $G\beta\gamma$ subunits, which then modulate the activity of downstream effectors. Specifically, the $G\beta\gamma$ subunit can activate inwardly rectifying potassium (K^+) channels, leading to hyperpolarization of the cell membrane, and inhibit voltage-gated calcium (Ca^{2+}) channels, which reduces neurotransmitter release. The $G\alpha i/o$ subunit inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.

Sch 50910 competitively binds to the GABA-B receptor, preventing the binding of GABA and thereby blocking this signaling cascade.



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Figure 1. GABA-B Receptor Signaling Pathway and the inhibitory action of **Sch 50910**.

Protocols

Protocol 1: Preparation of a 10 mM Sch 50910 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Sch 50910** in dimethyl sulfoxide (DMSO).

Materials:

- **Sch 50910** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

Procedure:

- Pre-weighing Preparations:
 - Allow the vial of **Sch 50910** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Perform all handling of the solid compound in a chemical fume hood or a well-ventilated area.
- Weighing the Compound:
 - Carefully weigh out 1.73 mg of **Sch 50910** powder using an analytical balance.
 - To calculate the amount of **Sch 50910** needed for a different volume or concentration, use the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
- Dissolving the Compound:
 - Transfer the weighed **Sch 50910** powder to a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous, sterile DMSO to the tube.
 - Vortex the tube gently until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.

- Aliquoting and Storage:
 - Dispense the 10 mM stock solution into smaller, single-use aliquots (e.g., 10-50 μ L) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and your initials.
 - Store the aliquots at -20°C for long-term storage (up to one month is recommended). Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

This protocol outlines the dilution of the 10 mM stock solution to prepare working solutions for treating cells in culture. It is crucial to minimize the final concentration of DMSO in the cell culture medium, as it can be toxic to cells at higher concentrations (typically, the final DMSO concentration should be $\leq 0.1\%$).

Materials:

- 10 mM **Sch 50910** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Calibrated micropipettes and sterile tips

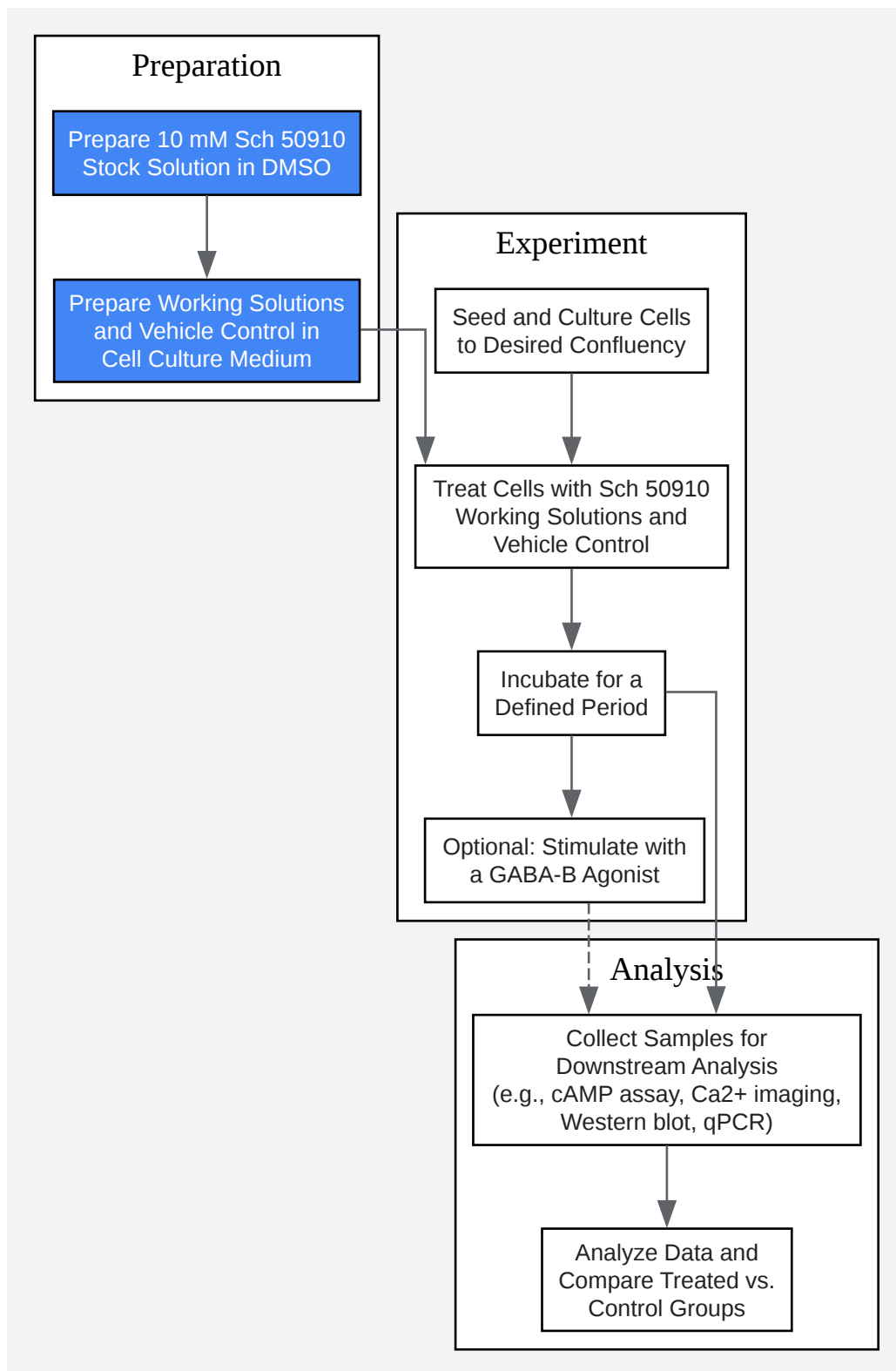
Procedure:

- Determine the Final Working Concentration:
 - Decide on the final concentration(s) of **Sch 50910** you wish to test in your experiment. This will depend on the specific cell type and experimental design. A typical starting point for a GABA-B antagonist might be in the low micromolar range.
- Calculate the Dilution:

- Use the following formula to calculate the volume of stock solution needed: $V_1C_1 = V_2C_2$
Where:
 - V_1 = Volume of the stock solution to be added
 - C_1 = Concentration of the stock solution (10 mM)
 - V_2 = Final volume of the cell culture medium
 - C_2 = Desired final concentration of **Sch 50910**
- Example: To prepare 1 mL of cell culture medium with a final **Sch 50910** concentration of 10 μ M:
 - $V_1 = (1 \text{ mL} \times 10 \text{ } \mu\text{M}) / 10,000 \text{ } \mu\text{M} = 0.001 \text{ mL} = 1 \text{ } \mu\text{L}$
 - In this case, you would add 1 μ L of the 10 mM stock solution to 1 mL of cell culture medium. The final DMSO concentration would be 0.1%.
- Prepare the Working Solution:
 - Thaw an aliquot of the 10 mM **Sch 50910** stock solution at room temperature.
 - In a sterile tube, add the calculated volume of the stock solution to the appropriate volume of pre-warmed cell culture medium.
 - Mix gently by pipetting up and down or by brief vortexing.
- Vehicle Control:
 - It is essential to include a vehicle control in your experiment. This control should contain the same final concentration of DMSO as the treated samples but without the **Sch 50910**.
 - To prepare the vehicle control, add the same volume of DMSO as you added of the stock solution to an equal volume of cell culture medium.

Experimental Workflow

The following diagram illustrates a general workflow for utilizing a **Sch 50910** stock solution in a cell-based assay to investigate its effect on a specific cellular response.



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Figure 2. General experimental workflow for using **Sch 50910** in cell-based assays.

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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. SCH-50911|733717-87-8|COA](https://www.dcchemicals.com) [dcchemicals.com]
- [3. oxfordlabfinechem.com](https://www.oxfordlabfinechem.com) [oxfordlabfinechem.com]
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